

Application Notes and Protocols for Quantifying Soluble DCBLD2/ESDN via ELISA

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Anti-DCBLD2/ESDN Antibody
(FA19-1)*

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Introduction

DCBLD2 (Discoidin, CUB and LCCL domain-containing protein 2), also known as ESDN (endothelial and smooth muscle cell-derived neuropilin-like protein), is a type I transmembrane protein implicated in a variety of cellular processes, including cell migration, proliferation, and angiogenesis. Emerging evidence suggests that the soluble form of DCBLD2, shed from the cell surface, may serve as a valuable biomarker in various pathological conditions, including cancer and inflammatory diseases. Accurate quantification of soluble DCBLD2 in biological fluids such as serum and plasma is crucial for advancing our understanding of its role in disease and for the development of novel diagnostic and therapeutic strategies. This document provides a detailed protocol for the quantification of soluble DCBLD2/ESDN using a sandwich Enzyme-Linked Immunosorbent Assay (ELISA).

Data Presentation

The following table summarizes quantitative data on soluble DCBLD2 concentrations in human plasma from a study on Relapsing Polychondritis. While upregulation of soluble DCBLD2 has been noted in conditions like Pancreatic Ductal Adenocarcinoma, specific concentrations from those studies are not available in the public domain.^[1]

Condition	Sample Type	Soluble DCBLD2/ESDN Concentration	Reference
Relapsing Polychondritis	Plasma	5.9 ng/mL (mean)	^[2]
Healthy Controls	Plasma	2.3 ng/mL (mean)	^[2]
Relapsing Polychondritis	Plasma	4.06 ng/μL (median)	^[3] ^[4]
Healthy Controls	Plasma	0.05 ng/μL (median)	^[4]

Experimental Protocols

This protocol is a representative example based on commercially available human DCBLD2/ESDN ELISA kits. For accurate results, always refer to the specific manufacturer's instructions provided with your kit.

Principle of the Assay

This assay employs the quantitative sandwich enzyme immunoassay technique. A monoclonal antibody specific for human DCBLD2/ESDN is pre-coated onto a microplate. Standards and samples are pipetted into the wells, and any DCBLD2/ESDN present is bound by the immobilized antibody. After washing away any unbound substances, an enzyme-linked polyclonal antibody specific for human DCBLD2/ESDN is added to the wells. Following a wash to remove any unbound antibody-enzyme reagent, a substrate solution is added to the wells, and color develops in proportion to the amount of DCBLD2/ESDN bound in the initial step. The color development is stopped, and the intensity of the color is measured.

Materials and Reagents

- Human DCBLD2/ESDN ELISA Kit (containing pre-coated 96-well plate, standards, detection antibody, wash buffer, substrate, and stop solution)
- Deionized or distilled water
- Precision pipettes and disposable tips
- Microplate reader capable of measuring absorbance at 450 nm
- Squirt bottle, manifold dispenser, or automated microplate washer
- Graduated cylinders
- Absorbent paper

Reagent Preparation

- Wash Buffer (1X): If provided as a concentrate, dilute with deionized or distilled water to the working concentration as specified in the kit manual.
- Standard: Reconstitute the lyophilized standard with the diluent provided in the kit to create a stock solution. Allow the standard to sit for a minimum of 15 minutes with gentle agitation prior to making dilutions.
- Standard Curve: Prepare a dilution series of the standard in the appropriate diluent. A typical range for a human DCBLD2/ESDN ELISA is 0.041 ng/mL to 10 ng/mL.
- Detection Antibody: Prepare the working dilution of the biotinylated detection antibody in the appropriate diluent as instructed in the kit manual.
- Streptavidin-HRP: Prepare the working dilution of Streptavidin-HRP conjugate in the appropriate diluent.

Assay Procedure

- Bring all reagents and samples to room temperature before use.

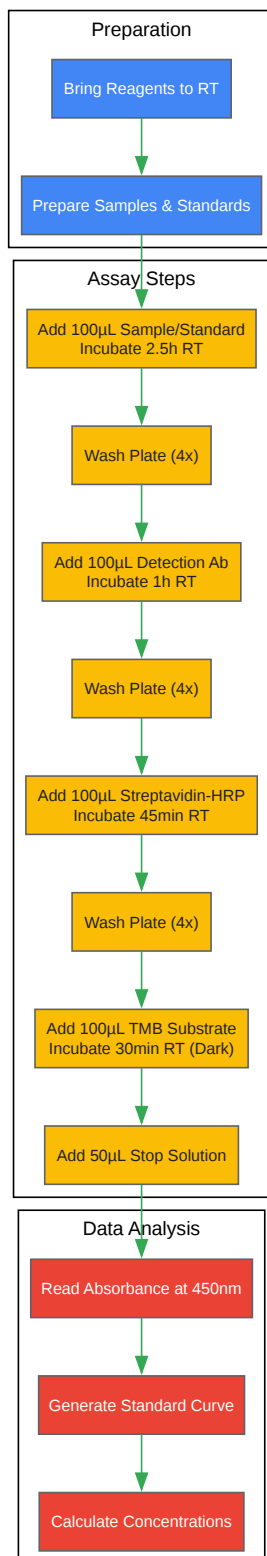
- Add 100 μ L of standard or sample to each well. Cover with an adhesive strip and incubate for 2.5 hours at room temperature.
- Aspirate each well and wash by filling each well with 300 μ L of 1X Wash Buffer. Repeat the wash process three times for a total of four washes. After the last wash, remove any remaining Wash Buffer by inverting the plate and blotting it against clean paper towels.
- Add 100 μ L of the prepared Detection Antibody to each well. Cover with a new adhesive strip and incubate for 1 hour at room temperature.
- Repeat the aspiration/wash as in step 3.
- Add 100 μ L of the prepared Streptavidin-HRP solution to each well. Cover with a new adhesive strip and incubate for 45 minutes at room temperature.
- Repeat the aspiration/wash as in step 3.
- Add 100 μ L of TMB Substrate Solution to each well. Incubate for 30 minutes at room temperature in the dark.
- Add 50 μ L of Stop Solution to each well. The color in the wells should change from blue to yellow.
- Determine the optical density of each well within 30 minutes, using a microplate reader set to 450 nm.

Data Analysis

- Create a standard curve by plotting the mean absorbance for each standard on the y-axis against the concentration on the x-axis.
- Use a four-parameter logistic (4-PL) curve-fit to generate the standard curve.
- Calculate the concentration of soluble DCBLD2/ESDN in the samples by interpolating their mean absorbance values from the standard curve.
- Multiply the calculated concentration by the dilution factor if the samples were diluted.

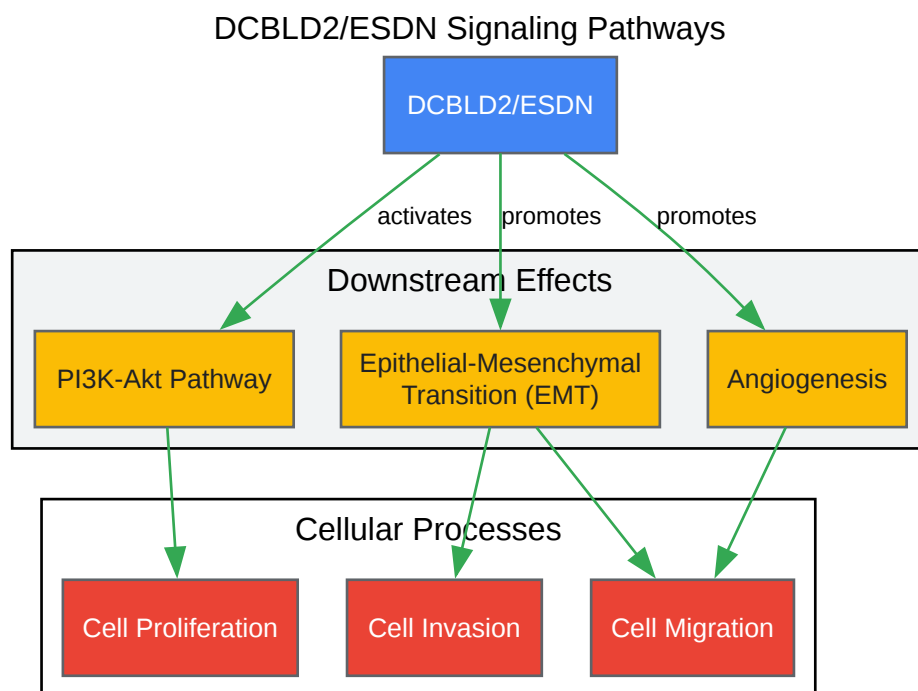
Visualizations

ELISA Workflow for Soluble DCBLD2/ESDN Quantification



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Caption: ELISA Workflow Diagram.



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Caption: DCBLD2 Signaling Pathways.

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